

Technical Guide: Adamantamine Fumarate (CAS 18720-83-7)[1][2]

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Compound of Interest

Compound Name: Adamantamine fumarate

Cat. No.: B10814381

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Executive Summary

Adamantamine Fumarate (1-Adamantanamine fumarate) is the fumaric acid salt of Amantadine (1-aminoadamantane).[1] While the hydrochloride salt (CAS 665-66-7) is the most clinically prevalent form for treating influenza A and Parkinson's disease, the fumarate salt represents a critical alternative counterion formulation.[1] Fumarate salts are frequently employed in pharmaceutical development to modulate solubility, bioavailability, and stability profiles compared to their hydrochloride counterparts.[1]

This guide details the chemical identification, synthesis logic, pharmacological mechanisms, and analytical validation of **Adamantamine Fumarate**. [1]

Chemical Identifiers & Properties

The precise identification of **Adamantamine Fumarate** is essential for regulatory compliance and supply chain verification.[1] The compound consists of the adamantane cage structure protonated by fumaric acid.[1]

Table 1: Chemical Identifiers

Identifier Type	Value
Chemical Name	1-Adamantanamine fumarate
Synonyms	Amantadine fumarate; Tricyclo[3.3.1.1]decan-1-amine fumarate
CAS Registry Number	18720-83-7
Molecular Formula	C
	H
	NO
	(C
	H
	N[2][1][3][4][5] · C
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Molecular Weight	267.32 g/mol
Component A (Base)	Amantadine (CAS 768-94-5)
Component B (Acid)	Fumaric Acid (CAS 110-17-8)
Stoichiometry	1:1 (Base:Acid)

Table 2: Physiochemical Properties

Property	Specification
Appearance	White to off-white crystalline powder
Boiling Point	~470.7°C (Predicted)
Flash Point	~238.5°C
Solubility	Soluble in organic solvents (DMSO, Methanol); Moderate water solubility
pKa (Base)	~10.8 (Amine group)

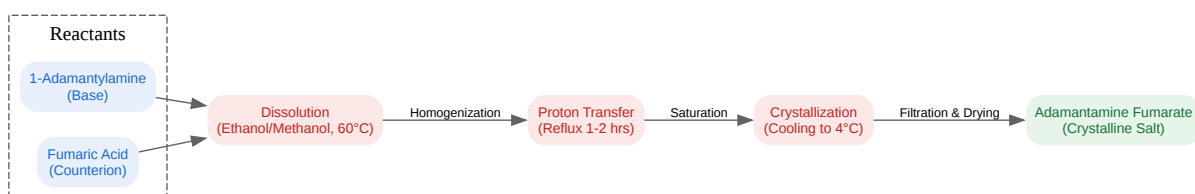
Synthesis & Manufacturing Logic

The synthesis of **Adamantamine Fumarate** follows a classic acid-base neutralization reaction. [1] The choice of solvent is critical to ensure high yield and purity, typically utilizing a polar solvent that dissolves the reactants but precipitates the salt upon cooling or anti-solvent addition.[1]

Reaction Logic

The reaction involves the protonation of the primary amine on the adamantane cage by one of the carboxylic acid groups of fumaric acid.[1]

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis workflow for **Adamantamine Fumarate**, highlighting the transition from raw precursors to the final crystalline salt.^[1]

Experimental Protocol: Bench-Scale Synthesis

Objective: Produce 10g of **Adamantamine Fumarate**.

- Preparation: Dissolve 5.66g of 1-Adamantylamine (37.5 mmol) in 50 mL of absolute ethanol at 60°C.
- Acid Addition: Separately dissolve 4.35g of Fumaric acid (37.5 mmol, 1.0 eq) in 40 mL of hot ethanol. Slowly add the acid solution to the amine solution under constant stirring.
- Reflux: Heat the mixture to reflux for 1 hour to ensure complete proton transfer.
- Crystallization: Remove heat and allow the solution to cool slowly to room temperature.^[1] Subsequently, chill at 4°C for 12 hours.
- Isolation: Filter the resulting precipitate under vacuum.^[1] Wash the cake twice with cold ethanol (10 mL).
- Drying: Dry the solid in a vacuum oven at 50°C for 24 hours.
- Yield Calculation: Expected yield is >85%.

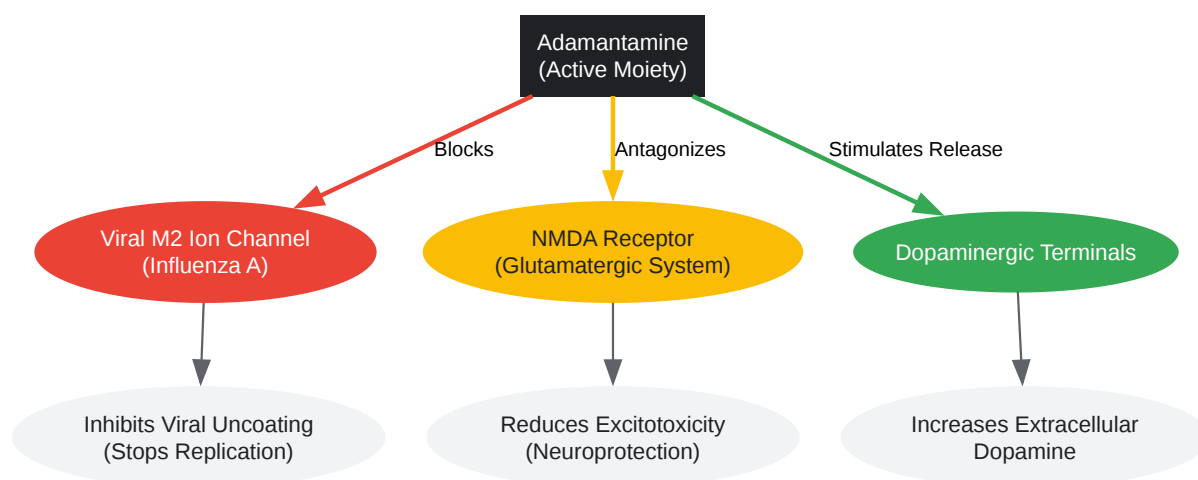
Mechanism of Action (Pharmacodynamics)

Although the fumarate counterion modulates physical properties, the pharmacological activity is driven by the Adamantamine (Amantadine) moiety.^[1] It acts as a weak non-competitive antagonist of the NMDA receptor and an inhibitor of the influenza A virus M2 proton channel.^[1]

Key Pathways^[2]

- Antiviral: Blocks the M2 ion channel, preventing the acidification of the viral interior required for uncoating and RNA release into the host cell.^{[1][5][6]}
- Neurological (Parkinson's): Antagonizes N-methyl-D-aspartate (NMDA) receptors, reducing excitotoxicity.^[1] It also promotes dopamine release and blocks dopamine reuptake.^{[1][7]}

Visualization: Signaling & Mechanism



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Figure 2: Multi-target pharmacological mechanism of Adamantamine, illustrating its dual action in virology and neurology.[1]

Analytical Profiling & Quality Control

To validate the identity and purity of **Adamantamine Fumarate**, a self-validating analytical workflow is required.[1]

HPLC Method Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5µm).[1]
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (70:30 v/v).[1]
- Detection: UV is difficult due to lack of chromophores in Adamantane.[1] Refractive Index (RI) or LC-MS is recommended.[1] Alternatively, pre-column derivatization with FMOC-Cl allows UV detection at 265 nm.[1]
- Flow Rate: 1.0 mL/min.[1]

Identification Tests

- IR Spectroscopy: Look for characteristic amine salt peaks (N-H stretch $\sim 3000\text{ cm}^{-1}$) and carboxylate peaks from fumarate ($\sim 1700\text{ cm}^{-1}$ C=O stretch).[1]
- Melting Point: Distinct from the base (206°C) and HCl salt ($>360^{\circ}\text{C}$).[1] The fumarate salt typically exhibits a sharp melting transition; verify against specific batch Certificate of Analysis (CoA).[1]

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